

Commercial Suppliers and Technical Overview of 2,3,4-Trichlorophenyl Isothiocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,4-Trichlorophenyl
isothiocyanate

Cat. No.: B165843

[Get Quote](#)

For researchers, scientists, and drug development professionals seeking to procure **2,3,4-Trichlorophenyl isothiocyanate** (CAS No. 127142-69-2), a chlorinated aromatic isothiocyanate, several commercial suppliers offer this compound in varying purities and quantities. This technical guide provides a summary of available suppliers, a general overview of synthetic approaches, and a discussion of the potential biological activities based on the broader class of isothiocyanates, as specific data for the 2,3,4-trichloro derivative is limited in publicly available literature.

Commercial Availability

A survey of chemical suppliers reveals that **2,3,4-Trichlorophenyl isothiocyanate** is available from a number of vendors, primarily catering to the research and development market. The table below summarizes the available data on suppliers, purity, and pricing. Please note that pricing is subject to change and may not include shipping and handling fees.

Supplier	Purity	Quantity	Price (USD)
Trans World Chemicals	98%	Not Specified	\$37.00[1]
ChemicalBook	97%	1 g	577 CNY (approx. \$80 USD)[2]
PUSHAN Industrial (Shaanxi) Co., Ltd.	97%	25 kg (Min. Order)	Inquiry[2]
Guidechem	Not Specified	Not Specified	Inquiry[1]

Note: The information in this table is based on publicly available data and may not be exhaustive. It is recommended to contact the suppliers directly for the most current information on availability, pricing, and detailed specifications.

Synthesis of Isothiocyanates: A General Approach

While a specific, detailed experimental protocol for the synthesis of **2,3,4-Trichlorophenyl isothiocyanate** is not readily available in the surveyed literature, the general synthesis of aryl isothiocyanates is well-established. A common method involves the reaction of the corresponding primary amine, in this case, 2,3,4-trichloroaniline, with a thiocarbonylating agent.

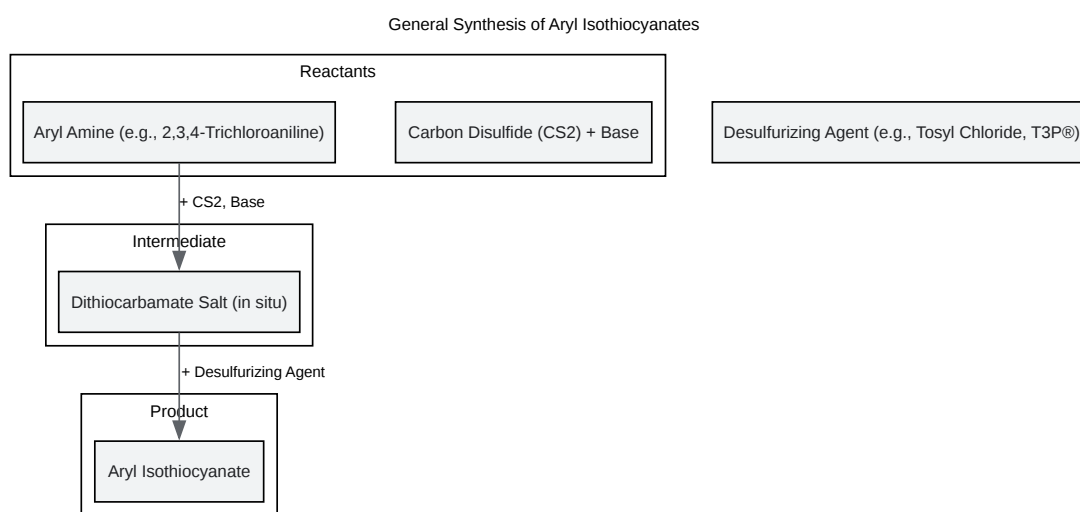
One of the most traditional and widely used methods is the reaction of an amine with thiophosgene (CSCl_2) in the presence of a base to neutralize the HCl produced. However, due to the high toxicity of thiophosgene, alternative and safer reagents have been developed.

A frequently employed alternative involves the use of carbon disulfide (CS_2). In this two-step, one-pot synthesis, the amine is first reacted with carbon disulfide in the presence of a base (like triethylamine or an inorganic base) to form a dithiocarbamate salt in situ. This intermediate is then treated with a desulfurizing agent to yield the isothiocyanate. Various desulfurizing agents can be used, including:

- Tosyl chloride: This reagent facilitates the decomposition of the dithiocarbamate salt.
- Propane phosphonic acid anhydride (T3P®): An efficient desulfurating agent.

- Phenyl chlorothionoformate: Can be used in either a one-pot or a two-step process.

The following diagram illustrates a general workflow for the synthesis of an aryl isothiocyanate from a primary aniline using carbon disulfide and a desulfurizing agent.



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of aryl isothiocyanates.

Potential Biological Activity and Signaling Pathways of Isothiocyanates

Specific biological activity data for **2,3,4-Trichlorophenyl isothiocyanate** is not available in the public domain. However, the broader class of isothiocyanates (ITCs) has been extensively

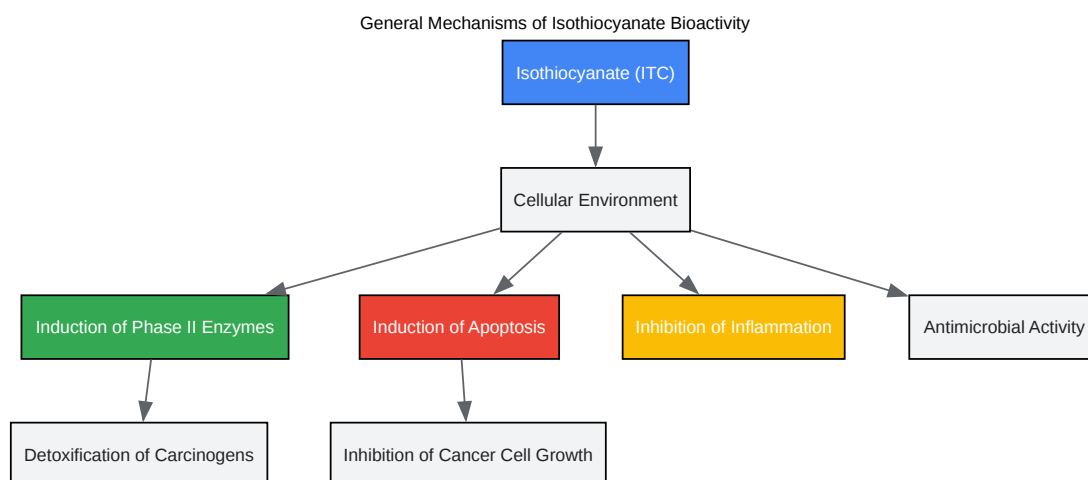
studied for their potential applications in drug development, particularly in cancer chemoprevention and therapy.

Isothiocyanates are known to exert their biological effects through various mechanisms, often involving the modulation of key signaling pathways. The electrophilic nature of the isothiocyanate group ($-N=C=S$) allows it to react with nucleophilic cellular targets, such as cysteine residues on proteins, leading to the modulation of their function.

Some of the key signaling pathways and cellular processes affected by isothiocyanates include:

- **Induction of Phase II Detoxification Enzymes:** Isothiocyanates are potent inducers of phase II enzymes, such as glutathione S-transferases (GSTs) and quinone reductase. This is a crucial mechanism for cellular protection against carcinogens and oxidative stress.
- **Inhibition of Cell Proliferation and Induction of Apoptosis:** Many isothiocyanates have been shown to inhibit the growth of cancer cells and induce programmed cell death (apoptosis). This can occur through the modulation of various signaling pathways, including those involving MAPKs (mitogen-activated protein kinases) and the Bcl-2 family of proteins.
- **Anti-inflammatory Effects:** Isothiocyanates can exhibit anti-inflammatory properties by inhibiting pro-inflammatory signaling pathways.
- **Antimicrobial Activity:** Certain isothiocyanates have demonstrated antimicrobial activity against a range of pathogens.

The following diagram provides a simplified overview of some of the general mechanisms of action attributed to isothiocyanates.



[Click to download full resolution via product page](#)

Simplified overview of the biological effects of isothiocyanates.

It is important to emphasize that the specific biological effects and potency of an isothiocyanate are highly dependent on its chemical structure. The presence and position of the chloro substituents on the phenyl ring of **2,3,4-Trichlorophenyl isothiocyanate** will significantly influence its electronic properties, reactivity, and ultimately its biological activity. Therefore, researchers and drug development professionals should consider this compound as a novel entity for screening and characterization to elucidate its specific mechanism of action and therapeutic potential. Further experimental investigation is required to determine the precise signaling pathways modulated by this particular chlorinated aromatic isothiocyanate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. 127142-69-2 ; 2,3,4-三氯苯基硫异氰酸酯 - ChemicalBook [m.chemicalbook.com]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Overview of 2,3,4-Trichlorophenyl Isothiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165843#commercial-suppliers-of-2-3-4-trichlorophenyl-isothiocyanate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com